

# 2-Fluoro-5-Weinreb amide phenylboronic acid safety and handling

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## Compound of Interest

**Compound Name:** 2-Fluoro-5-(methoxy(methyl)carbamoyl)phenylboronic acid

**Cat. No.:** B1437062

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An In-depth Technical Guide to the Safe Handling of 2-Fluoro-5-(N-methoxy-N-methylcarbamoyl)phenylboronic acid

**Abstract:** 2-Fluoro-5-(N-methoxy-N-methylcarbamoyl)phenylboronic acid, a bifunctional reagent featuring both a Weinreb amide and a phenylboronic acid moiety, is an increasingly vital building block in medicinal chemistry and drug discovery. Its utility in constructing complex molecular architectures through sequential Suzuki-Miyaura cross-coupling and ketone synthesis demands a comprehensive understanding of its chemical properties and associated hazards. This guide provides an in-depth analysis of the compound's safety profile, handling protocols, and risk mitigation strategies tailored for researchers, chemists, and drug development professionals. By integrating toxicological data with practical, field-proven methodologies, this document serves as an essential resource for ensuring laboratory safety and experimental integrity.

## Introduction

The strategic design of active pharmaceutical ingredients (APIs) often relies on versatile chemical scaffolds that enable convergent and efficient synthetic routes. 2-Fluoro-5-(N-methoxy-N-methylcarbamoyl)phenylboronic acid (hereafter referred to as the "Subject Compound") has emerged as a valuable player in this context. Its structure is a testament to synthetic utility: the phenylboronic acid group is a cornerstone of modern carbon-carbon bond

formation via palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, while the Weinreb amide offers a controlled and reliable method for synthesizing ketones or aldehydes.<sup>[1][2][3][4][5]</sup> This dual functionality allows for the rapid elaboration of molecular complexity, making it a favored intermediate in numerous drug development programs.<sup>[6][7]</sup>

However, the synthetic power of this reagent is counterbalanced by a specific hazard profile that necessitates rigorous safety and handling protocols. This guide moves beyond a simple recitation of safety data sheet (SDS) information to provide a deeper, mechanistic understanding of the risks involved. We will explore not only the immediate irritant properties but also the more subtle, yet critical, concerns regarding the potential genotoxicity of boronic acid derivatives—a topic of significant importance for process and analytical chemists in the pharmaceutical industry.<sup>[8][9][10]</sup> The objective is to equip the scientist with the knowledge to handle this compound with confidence, ensuring both personal safety and the integrity of their research.

## Chemical Identity and Physicochemical Properties

A precise understanding of the compound's properties is the foundation of safe handling. The presence of three distinct functional groups—a fluoro substituent, a boronic acid, and a Weinreb amide—governs its reactivity, stability, and solubility.

Property	Value
Chemical Name	2-Fluoro-5-(N-methoxy-N-methylcarbamoyl)phenylboronic acid
Synonyms	(2-Fluoro-5-(methoxycarbamoyl)phenyl)boronic acid
CAS Number	874289-58-4[11]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BFNO <sub>4</sub> [11]
Molecular Weight	196.97 g/mol (Note: some sources list 212.98 g/mol , potentially for a different form)
Appearance	White to off-white solid
Stability	Stable under recommended storage conditions. [11] Hygroscopic and moisture-sensitive.[12][13]
Solubility	Soluble in most polar organic solvents.[3][14]

#### Structural Considerations:


- **Phenylboronic Acid:** This moiety is a mild Lewis acid and is responsible for the compound's primary application in cross-coupling reactions.[15] It is also the primary contributor to its irritant properties. Phenylboronic acids can undergo thermal dehydration to form cyclic trimeric anhydrides known as boroxines, a transformation that can impact reactivity and stoichiometry in reactions.[14][15]
- **Weinreb Amide (N-methoxy-N-methylamide):** This functional group is prized for its ability to react with organometallic reagents to form a stable tetrahedral intermediate, which prevents the common problem of over-addition and reliably yields a ketone or aldehyde upon workup. [2][16][17] It is generally stable to a wide range of reaction conditions.[1]
- **Fluoro Group:** The electron-withdrawing nature of the fluorine atom ortho to the boronic acid can modulate the electronic properties and reactivity of the boronic acid in coupling reactions.

## Comprehensive Hazard Evaluation

The safe use of the Subject Compound is predicated on a thorough understanding of its potential hazards, which span from acute irritation to more complex toxicological concerns.

### GHS Classification and Acute Hazards

The compound is classified under the Globally Harmonized System (GHS) with the following primary hazards:

Pictogram	Signal Word	Hazard Statements
 alt text	Warning	H315: Causes skin irritation. [11][18] H319: Causes serious eye irritation.[11][18] H335: May cause respiratory irritation.[11][18]

- **Causality of Irritation:** The irritant nature of boronic acids stems from their Lewis acidity and their ability to interact with biological nucleophiles, such as amino and hydroxyl groups on proteins and cell surfaces. Upon contact with moist tissues (skin, eyes, respiratory tract), the compound can cause localized inflammation and discomfort.[3]

### Systemic and Genotoxicity Profile

While boronic acids are often considered to have low systemic toxicity, this view has been challenged by recent findings.[7] It is crucial for professionals in drug development to be aware of these evolving insights.

- **General Boron Toxicity:** Boron is an element that can cause toxic effects at high concentrations through various exposure routes, including oral, dermal, and inhalation.[19] The U.S. Environmental Protection Agency (EPA) has conducted toxicological reviews of boron and its compounds, which can serve as authoritative resources.[20] While the metabolic end-product, boric acid, has a lethal dose level in humans similar to that of table salt, repeated or high-dose exposure can lead to adverse effects.[21][22]

- **Genotoxicity—A Critical Concern:** A significant finding in recent years is the identification of certain boronic acids and their derivatives as potential genotoxic impurities (GTIs).[8] Studies using the Ames assay have shown that some common boronic acids and reagents are mutagenic.[9][10] The proposed mechanism involves oxygen-mediated oxidation of the boron compounds to generate organic radicals, which can then damage DNA.[9] This is a non-negotiable consideration in pharmaceutical development, as GTIs must be strictly controlled in final drug products. Therefore, treating this compound with a high degree of caution appropriate for a potential mutagen is a scientifically sound and responsible approach.

## Reactivity and Stability Hazards

- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.[13]
- **Thermal Decomposition:** In the event of a fire, hazardous decomposition products can be generated, including toxic and corrosive gases such as carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), hydrogen fluoride (HF), and borane/boron oxides.[11]
- **Hygroscopic Nature:** The compound is sensitive to moisture.[12][18] Absorption of water from the atmosphere can lead to hydrolysis and caking, which can compromise the material's integrity and make accurate weighing difficult.

## Risk Mitigation and Safe Handling Protocols

A systematic approach to risk management, based on the hierarchy of controls, is essential for handling the Subject Compound safely.

### Engineering Controls

The primary engineering control is the mandatory use of a properly functioning and certified chemical fume hood. This is non-negotiable. The fume hood contains the solid particulate matter, preventing inhalation, which is a primary route of exposure.[23] The work area should also be equipped with readily accessible emergency eyewash stations and safety showers.[24]

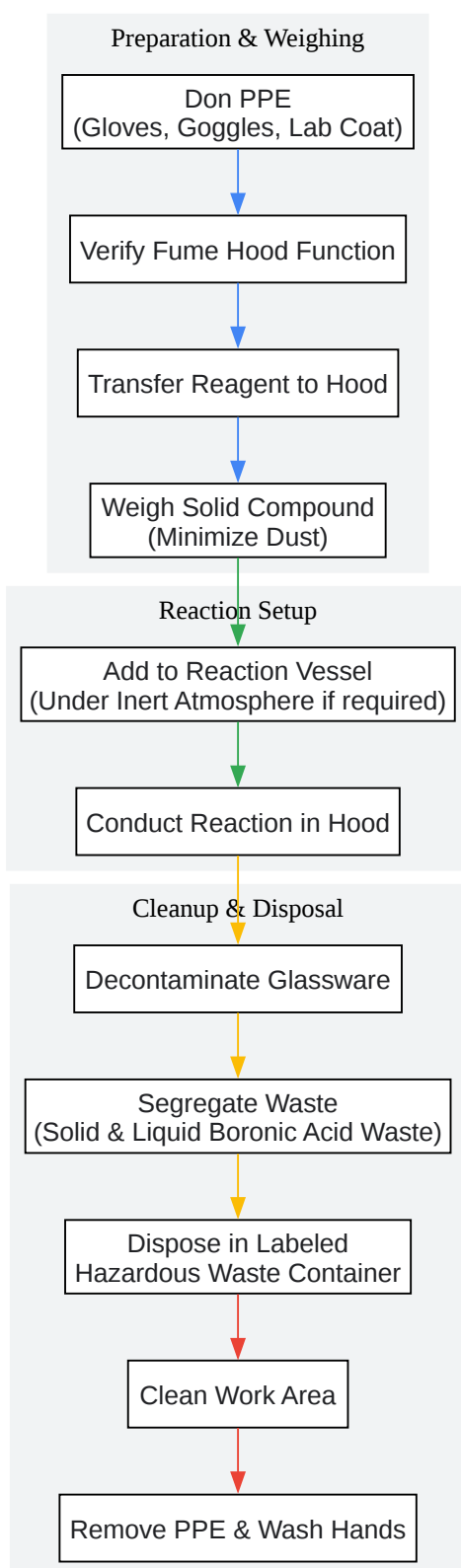
### Personal Protective Equipment (PPE)

Appropriate PPE serves as the last line of defense. The following should be worn at all times when handling the compound:

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or safety glasses with side shields. <a href="#">[25]</a>	Protects against dust particles causing serious eye irritation.
Hand Protection	Nitrile gloves (or other chemically resistant gloves). <a href="#">[25]</a>	Prevents skin contact and irritation. Check glove manufacturer data for compatibility.
Body Protection	A flame-resistant lab coat.	Protects skin and personal clothing from contamination.
Respiratory	Not required if handled exclusively within a fume hood. If weighing outside a hood is unavoidable (not recommended), a NIOSH-approved respirator with a particulate filter is necessary. <a href="#">[24]</a>	Prevents respiratory tract irritation.

## Workflow for Safe Handling

The following diagram outlines the critical safety checkpoints in a typical experimental workflow.



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Caption: Standard workflow for handling the Subject Compound.

## Standard Operating Procedures (SOPs)

Adherence to detailed SOPs is critical for ensuring safety and experimental reproducibility.

### Receipt and Storage Protocol

- **Inspection:** Upon receipt, inspect the container for any damage or loose seals.
- **Storage:** Immediately transfer the container to its designated storage location.
- **Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, preferably refrigerated (2-8°C).[18][26] To mitigate moisture sensitivity, storing under an inert atmosphere (e.g., in a desiccator with desiccant or inside a glovebox antechamber) is best practice.[13]
- **Segregation:** Store away from incompatible materials, particularly strong oxidizing agents and moisture.[13]
- **Causality:** Proper storage is not just a safety measure; it is essential for scientific integrity. Exposure to atmospheric moisture can lead to the formation of boroxines, altering the molecular weight and potentially inhibiting the catalytic cycle in sensitive reactions like Suzuki coupling.[14]

### Weighing and Dispensing Protocol

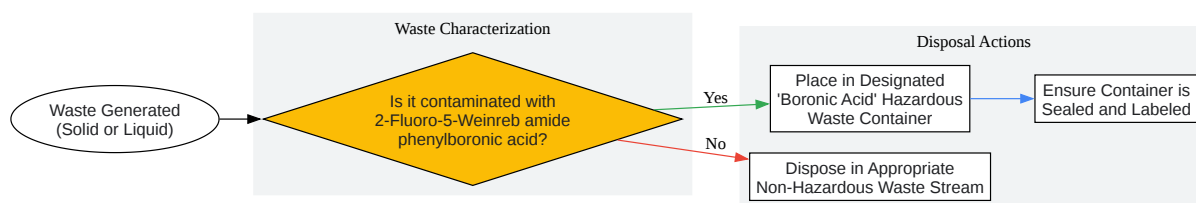
- **Work Area:** All weighing and handling operations must be performed inside a certified chemical fume hood.
- **Preparation:** Place a weigh boat or appropriate glassware on the balance. Tare the balance.
- **Dispensing:** Using a clean spatula, carefully transfer the solid from the reagent bottle to the weigh boat. Avoid any rapid movements that could generate dust. Do not pour the powder directly from the bottle.
- **Sealing:** Immediately and tightly reseal the main reagent bottle after dispensing.
- **Cleanup:** Carefully clean the spatula and the balance area with a damp cloth to collect any residual dust, disposing of the cloth as solid hazardous waste.



## Waste Disposal and Decontamination

The disposal of boronic acid waste must be handled with the same diligence as the parent compound.

- **Waste Segregation:** Collect all waste containing the Subject Compound—including residual solids, contaminated consumables (gloves, weigh paper, pipette tips), and reaction solutions—in a dedicated, sealed, and clearly labeled hazardous waste container.<sup>[23][27]</sup> The label must include "Hazardous Waste" and the full chemical name.
- **Empty Containers:** Empty reagent bottles must be decontaminated before disposal.
  - **Triple Rinse:** In a fume hood, rinse the empty container three times with a suitable organic solvent (e.g., acetone or ethanol).
  - **Collect Rinse:** The first rinseate, and potentially subsequent ones based on institutional policy, must be collected and disposed of as liquid hazardous waste.<sup>[23]</sup>
  - **Final Disposal:** After the final rinse and allowing the container to air dry in the fume hood, deface the original label. The decontaminated container can then be disposed of according to institutional guidelines for glass or plastic recycling.



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Caption: Decision tree for boronic acid waste segregation.

## Emergency Procedures

In the event of an exposure or spill, a rapid and correct response is critical.

Exposure Route	First-Aid Response
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult or symptoms like coughing persist, seek medical attention. <a href="#">[18]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes. <a href="#">[11]</a> <a href="#">[28]</a> If irritation develops or persists, seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[18]</a> <a href="#">[28]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention. <a href="#">[28]</a>

### Small Spill Response (Solid):

- Ensure the spill is contained within the fume hood.
- Wearing appropriate PPE, gently cover the spill with a damp paper towel to avoid raising dust.
- Carefully scoop the material and paper towel into a sealed container for hazardous waste disposal.
- Wipe the area with a damp cloth, disposing of the cloth as solid hazardous waste.

## Conclusion

2-Fluoro-5-(N-methoxy-N-methylcarbamoyl)phenylboronic acid is a powerful tool for chemical synthesis, particularly within the demanding landscape of drug discovery. However, its utility is intrinsically linked to a clear and unwavering commitment to safety. The hazards it presents—acute irritation, moisture sensitivity, and, most significantly, potential genotoxicity—require that it be handled not as a benign reagent, but as a compound with a specific and manageable risk profile. By implementing the robust engineering controls, administrative procedures, and PPE protocols outlined in this guide, researchers can mitigate these risks effectively. The ultimate goal is to foster a safety culture where a deep understanding of a reagent's chemical causality informs every action, ensuring that scientific innovation and personal safety advance hand in hand.

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